

Technical Data Sheet: 2-(4-Bromophenyl)-1,10-phenanthroline

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-1,10-phenanthroline

Cat. No.: B171792

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This document provides a comprehensive overview of the physicochemical properties of **2-(4-Bromophenyl)-1,10-phenanthroline**, a heterocyclic organic compound of interest in various research and development applications, particularly in the field of organic electronics.

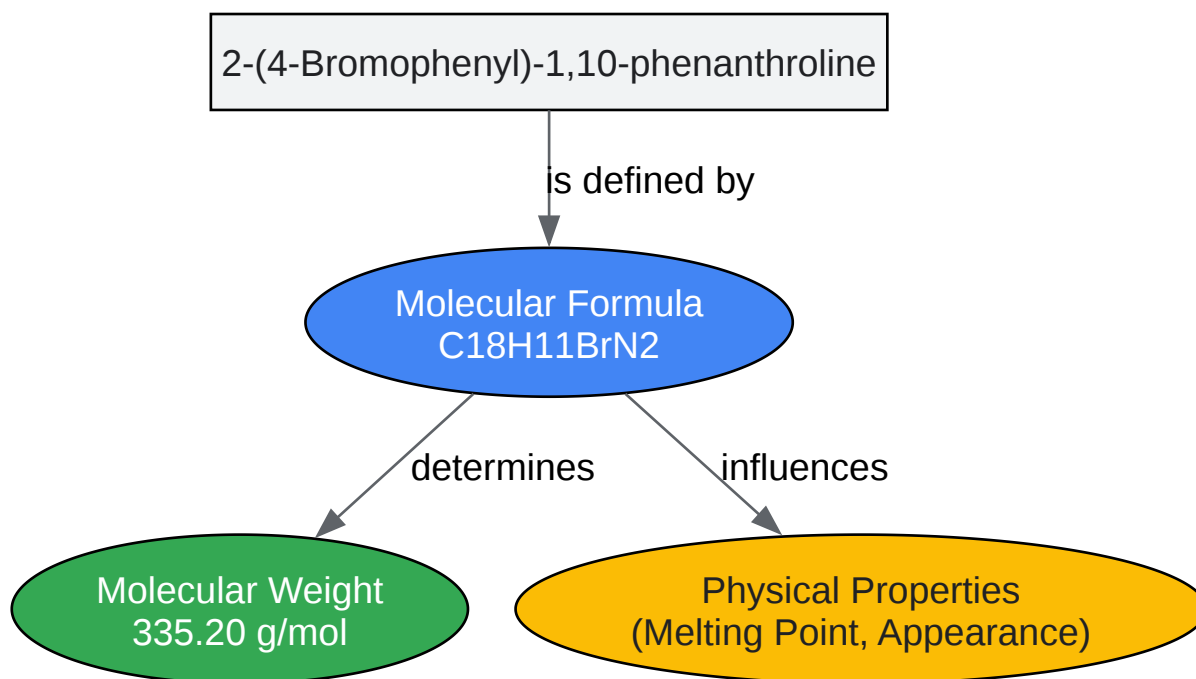
Core Molecular Data

The fundamental identifying and quantitative characteristics of **2-(4-Bromophenyl)-1,10-phenanthroline** are summarized below. These data are essential for stoichiometric calculations, analytical method development, and material characterization.

Property	Value
Molecular Formula	C ₁₈ H ₁₁ BrN ₂
Molecular Weight	335.20 g/mol
CAS Number	149054-39-7[1][2]
Melting Point	187-189 °C[1][2]
Appearance	White to Light yellow powder/crystal[1]
Purity (Typical)	>95.0% to ≥97%[1]

Physicochemical Properties Relationship

The following diagram illustrates the logical relationship between the fundamental properties of **2-(4-Bromophenyl)-1,10-phenanthroline**. The molecular formula dictates the molecular weight, and these intrinsic properties, in turn, give rise to its observable physical characteristics.



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References

- 1. nbinno.com [nbinno.com]
- 2. 2-(4-BroMo-phenyl)-1,10-phenanthroline | 149054-39-7 [amp.chemicalbook.com]
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